

Navigating the Safe Disposal of 3,4-Dichlorobenzylamine: A Procedural Guide

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Compound of Interest

Compound Name: 3,4-Dichlorobenzylamine

Cat. No.: B086363

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is paramount to ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step logistical information for the safe disposal of **3,4-Dichlorobenzylamine**, a corrosive compound requiring meticulous management.

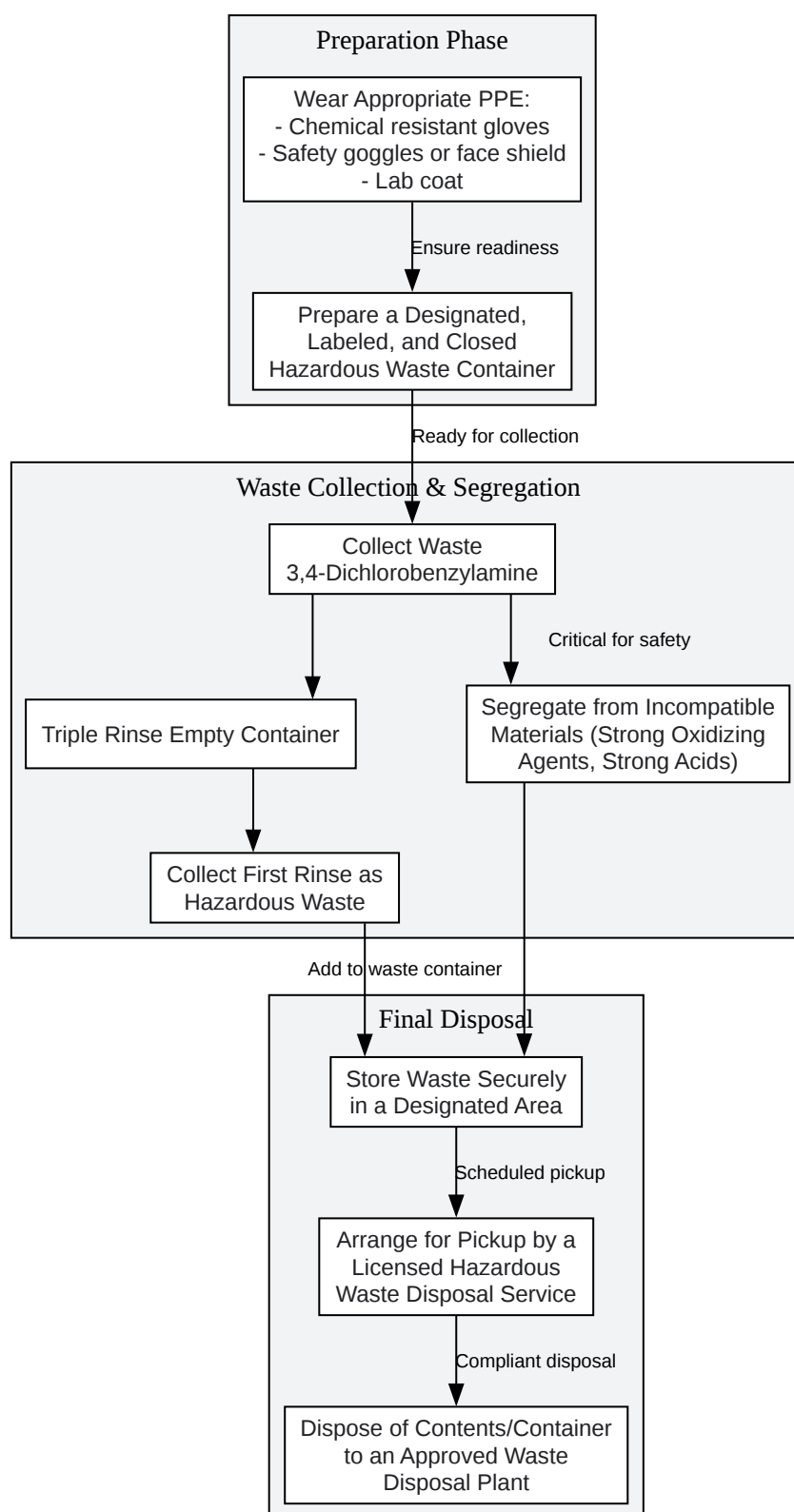
Key Safety and Physical Data

A thorough understanding of the compound's properties is the first step in safe handling. The following table summarizes the key quantitative data for **3,4-Dichlorobenzylamine**.

| Property | Value | Source |
|-------------------|---|--------|
| Molecular Formula | C ₇ H ₇ Cl ₂ N | [1] |
| Molecular Weight | 176.04 g/mol | [1][2] |
| CAS Number | 102-49-8 | [1][2] |
| EC Number | 203-035-1 | [2] |
| Form | Liquid | [2] |
| Density | 1.32 g/mL at 25 °C | [2] |
| Flash Point | 113 °C (235.4 °F) - closed cup | [2] |
| Refractive Index | n ₂₀ /D 1.578 | [2] |
| Hazard Class | 8 (Corrosive) | [2] |
| Packing Group | III | [3] |
| UN Number | UN2735 | [3] |

Procedural Workflow for Disposal

The proper disposal of **3,4-Dichlorobenzylamine** is a multi-step process that begins with appropriate personal protective equipment and ends with transfer to a licensed waste disposal facility. The following diagram outlines the mandatory workflow to ensure safety and compliance.



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Figure 1. Logical workflow for the safe disposal of **3,4-Dichlorobenzylamine**.

Detailed Experimental Protocols

1. Personal Protective Equipment (PPE): Before handling **3,4-Dichlorobenzylamine**, it is mandatory to wear appropriate personal protective equipment. This includes, but is not limited to, a lab coat, nitrile gloves, and protective eyewear such as chemical safety goggles or a face shield.[3] All handling of the product should occur in a well-ventilated area or within a closed system with appropriate exhaust ventilation.[3]
2. Waste Collection: All waste containing **3,4-Dichlorobenzylamine** must be collected in a suitable, closed container clearly labeled as hazardous waste.[3][4] The container should be made of a material compatible with the chemical. It is crucial to keep the waste container closed except when adding more waste.[4]
3. Segregation of Waste: **3,4-Dichlorobenzylamine** is incompatible with strong oxidizing agents and strong acids.[3] Therefore, it is imperative to store its waste separately from these substances to prevent hazardous reactions.[4]
4. Disposal of Empty Containers: Thoroughly empty the original container of all contents. The first rinse of the empty container must be collected and disposed of as hazardous waste.[4] For containers that held highly toxic chemicals ($LD50 < 50\text{mg/kg}$), the first three rinses must be collected as hazardous waste.[4] After thorough rinsing and air-drying, the container can be disposed of according to institutional guidelines.
5. Storage of Hazardous Waste: Store the sealed and labeled hazardous waste container in a designated, cool, dry, and well-ventilated area away from incompatible materials.[3] The storage area should be secure and accessible only to authorized personnel.
6. Final Disposal: The final and only acceptable method for the disposal of **3,4-Dichlorobenzylamine** is through an approved waste disposal plant. Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal by a licensed hazardous waste management company. Under no circumstances should **3,4-Dichlorobenzylamine** be disposed of down the drain or in regular trash.[4][5]

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **3,4-Dichlorobenzylamine**, thereby protecting themselves, their colleagues, and the environment.

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References

- 1. scbt.com [scbt.com]
- 2. 3,4-Dichlorobenzylamine 95 102-49-8 [sigmaaldrich.com]
- 3. fishersci.com [fishersci.com]
- 4. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 5. nems.nih.gov [nems.nih.gov]
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